

# Spectroscopic data of 2-[(4-Chlorobenzyl)oxy]benzaldehyde (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: 2-[(4-Chlorobenzyl)oxy]benzaldehyde

CAS No.: 52803-59-5

Cat. No.: B1595980

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## Spectroscopic Data of 2-[(4-Chlorobenzyl)oxy]benzaldehyde: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-[(4-Chlorobenzyl)oxy]benzaldehyde**, a key intermediate in various synthetic applications. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data essential for the unequivocal structural confirmation and quality control of this compound. The narrative emphasizes the causality behind experimental choices and provides detailed, field-proven protocols.

## Introduction

**2-[(4-Chlorobenzyl)oxy]benzaldehyde** (CAS No: 52803-59-5, Molecular Formula:  $C_{14}H_{11}ClO_2$ , Molecular Weight: 246.69 g/mol ) is an aromatic aldehyde that serves as a versatile building block in organic synthesis.[1] Its structure, featuring a benzaldehyde core linked to a 4-chlorobenzyl group via an ether linkage, provides multiple reactive sites for further chemical transformations. Accurate structural elucidation and purity assessment are paramount for its application in research and development. This guide presents a detailed analysis of its spectroscopic characteristics. While experimentally derived spectra for this specific molecule are not readily available in public databases, the following data and interpretations are based on established spectroscopic principles and data from closely related analogs, providing a robust and scientifically-grounded profile.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

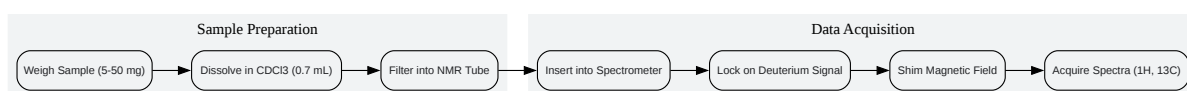
NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. For **2-[(4-Chlorobenzyl)oxy]benzaldehyde**, both  $^1H$  and  $^{13}C$  NMR are indispensable for confirming the connectivity and chemical environment of each atom.

## Experimental Protocol: NMR Sample Preparation and Acquisition

A well-prepared sample is crucial for obtaining high-quality NMR spectra.

- Sample Preparation:
  - Accurately weigh 5-10 mg of **2-[(4-Chlorobenzyl)oxy]benzaldehyde** for  $^1H$  NMR (20-50 mg for  $^{13}C$  NMR).
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent, such as deuterated chloroform ( $CDCl_3$ ), in a clean, dry vial.  $CDCl_3$  is a common choice for nonpolar organic compounds.
  - Ensure the sample is fully dissolved. Gentle vortexing or sonication can be applied.
  - Filter the solution through a small cotton plug in a Pasteur pipette directly into a 5 mm NMR tube to remove any particulate matter.
- Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to optimize its homogeneity, which is critical for achieving sharp spectral lines.
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using standard pulse programs.



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Caption: Workflow for NMR sample preparation and data acquisition.

## $^1\text{H}$ NMR Spectral Data (Predicted)

The predicted  $^1\text{H}$  NMR spectrum of **2-[(4-Chlorobenzyl)oxy]benzaldehyde** in  $\text{CDCl}_3$  at 400 MHz is summarized below. The predictions are based on the analysis of structurally similar compounds and known substituent effects.

| Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration | Assignment                       |
|----------------------------------|--------------|-------------|----------------------------------|
| ~10.5                            | s            | 1H          | Aldehyde (-CHO)                  |
| ~7.9                             | dd           | 1H          | Ar-H (ortho to CHO)              |
| ~7.6                             | m            | 1H          | Ar-H                             |
| ~7.4                             | d            | 2H          | Ar-H (ortho to CH <sub>2</sub> ) |
| ~7.35                            | d            | 2H          | Ar-H (ortho to Cl)               |
| ~7.1                             | m            | 2H          | Ar-H                             |
| ~5.2                             | s            | 2H          | Methylene (-OCH <sub>2</sub> )   |

#### Interpretation of the Predicted <sup>1</sup>H NMR Spectrum:

- Aldehyde Proton (~10.5 ppm): The proton of the aldehyde group is highly deshielded due to the strong electron-withdrawing nature of the carbonyl oxygen and appears as a characteristic singlet far downfield.[\[2\]](#)
- Aromatic Protons (~7.1-7.9 ppm): The eight aromatic protons appear in a complex pattern in the downfield region. The proton ortho to the aldehyde group is expected to be the most downfield of the benzaldehyde ring protons due to the deshielding effect of the carbonyl group. The protons on the 4-chlorobenzyl ring will appear as two distinct doublets, characteristic of a 1,4-disubstituted benzene ring.
- Methylene Protons (~5.2 ppm): The two protons of the methylene bridge (-OCH<sub>2</sub>-) are chemically equivalent and appear as a singlet. Their chemical shift is downfield due to the deshielding effect of the adjacent oxygen atom and the aromatic ring.

### <sup>13</sup>C NMR Spectral Data (Predicted)

The predicted <sup>13</sup>C NMR spectrum in CDCl<sub>3</sub> is detailed below.

| Chemical Shift ( $\delta$ , ppm) | Assignment                      |
|----------------------------------|---------------------------------|
| ~192                             | Carbonyl (-CHO)                 |
| ~161                             | Ar-C (C-O)                      |
| ~137                             | Ar-C (ipso, C-CHO)              |
| ~135                             | Ar-C (ipso, C-Cl)               |
| ~134                             | Ar-CH                           |
| ~133                             | Ar-C (ipso, C-CH <sub>2</sub> ) |
| ~129                             | Ar-CH                           |
| ~128                             | Ar-CH                           |
| ~125                             | Ar-CH                           |
| ~121                             | Ar-CH                           |
| ~113                             | Ar-CH                           |
| ~70                              | Methylene (-OCH <sub>2</sub> )  |

#### Interpretation of the Predicted <sup>13</sup>C NMR Spectrum:

- **Carbonyl Carbon (~192 ppm):** The aldehyde carbonyl carbon resonates at a highly deshielded chemical shift, which is a diagnostic feature for this functional group.[\[3\]](#)
- **Aromatic Carbons (~113-161 ppm):** The twelve aromatic carbons will show distinct signals. The carbon atom attached to the ether oxygen (C-O) is expected to be the most downfield among the ring carbons due to the deshielding effect of the oxygen. The ipso-carbons (carbons attached to substituents) will have characteristic chemical shifts.
- **Methylene Carbon (~70 ppm):** The carbon of the methylene bridge appears in the typical region for an ether linkage.

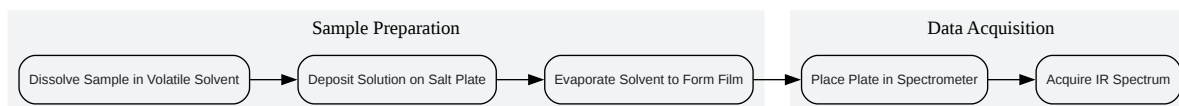
## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **2-[(4-Chlorobenzyl)oxy]benzaldehyde** is expected to show characteristic absorption bands for the aldehyde, aromatic rings, ether linkage, and the carbon-chlorine bond.

## Experimental Protocol: IR Sample Preparation

For a solid sample like **2-[(4-Chlorobenzyl)oxy]benzaldehyde**, the thin solid film method is often employed.

- **Solution Preparation:** Dissolve a small amount (5-10 mg) of the solid sample in a few drops of a volatile solvent like methylene chloride or acetone.
- **Film Deposition:** Place a drop of the solution onto a salt plate (e.g., NaCl or KBr).
- **Solvent Evaporation:** Allow the solvent to evaporate completely, leaving a thin film of the solid compound on the plate.
- **Spectrum Acquisition:** Place the salt plate in the sample holder of the IR spectrometer and acquire the spectrum.



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Caption: Workflow for IR sample preparation and data acquisition.

## Expected IR Absorption Bands

| Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                                  |
|--------------------------------|-----------|---------------------------------------------|
| ~3060-3030                     | Medium    | Aromatic C-H stretch                        |
| ~2850 and ~2750                | Medium    | Aldehyde C-H stretch (Fermi doublet)        |
| ~1700                          | Strong    | Aldehyde C=O stretch (conjugated)           |
| ~1600, ~1480                   | Medium    | Aromatic C=C stretch                        |
| ~1250                          | Strong    | Aryl-O-CH <sub>2</sub> stretch (asymmetric) |
| ~1040                          | Medium    | Aryl-O-CH <sub>2</sub> stretch (symmetric)  |
| ~1090                          | Strong    | C-Cl stretch                                |
| ~820                           | Strong    | C-H out-of-plane bend (1,4-disubstituted)   |

#### Interpretation of the Expected IR Spectrum:

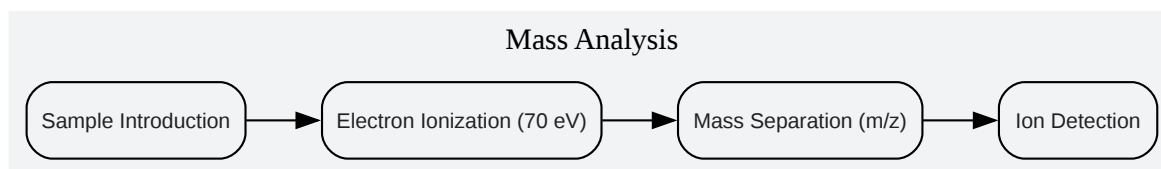
- **Aldehyde Group:** The most prominent feature will be the strong C=O stretching absorption around 1700 cm<sup>-1</sup>. Conjugation with the aromatic ring lowers this frequency from that of a saturated aldehyde.<sup>[4]</sup> The two weaker bands around 2850 and 2750 cm<sup>-1</sup> due to the aldehyde C-H stretch are also highly diagnostic.<sup>[4]</sup>
- **Aromatic Rings:** The presence of aromatic rings is indicated by the C-H stretching vibrations above 3000 cm<sup>-1</sup> and the C=C stretching bands in the 1600-1480 cm<sup>-1</sup> region.
- **Ether Linkage:** A strong, characteristic C-O stretching band is expected around 1250 cm<sup>-1</sup>.
- **C-Cl Bond:** The C-Cl stretching vibration typically appears in the fingerprint region, around 1090 cm<sup>-1</sup>.

## Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

## Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- **Ionization:** The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) in the ion source, leading to the formation of a molecular ion ( $M^{+}$ ) and fragment ions.
- **Mass Analysis:** The ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of relative ion abundance versus  $m/z$ .



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Caption: Workflow for Mass Spectrometry analysis.

## Expected Mass Spectrum Data

The molecular weight of **2-[(4-Chlorobenzyl)oxy]benzaldehyde** is 246.69 g/mol. Due to the presence of chlorine, the molecular ion will appear as a pair of peaks ( $M^{+}$  and  $[M+2]^{+}$ ) with a characteristic intensity ratio of approximately 3:1, corresponding to the natural abundance of the  $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  isotopes.



| m/z     | Ion                                                                                                               | Notes                                            |
|---------|-------------------------------------------------------------------------------------------------------------------|--------------------------------------------------|
| 246/248 | $[\text{C}_{14}\text{H}_{11}^{35}\text{ClO}_2]^{+\cdot} / [\text{C}_{14}\text{H}_{11}^{37}\text{ClO}_2]^{+\cdot}$ | Molecular ion ( $\text{M}^{+\cdot}$ ), 3:1 ratio |
| 125/127 | $[\text{C}_7\text{H}_6^{35}\text{Cl}]^+ / [\text{C}_7\text{H}_6^{37}\text{Cl}]^+$                                 | 4-Chlorobenzyl cation                            |
| 121     | $[\text{C}_7\text{H}_5\text{O}_2]^+$                                                                              | Fragment from cleavage of the benzyl ether       |
| 91      | $[\text{C}_7\text{H}_7]^+$                                                                                        | Tropylium ion                                    |

#### Interpretation of the Expected Mass Spectrum:

- Molecular Ion: The presence of the molecular ion peaks at m/z 246 and 248 in a ~3:1 ratio is a definitive indicator of the molecular formula and the presence of one chlorine atom.
- Major Fragmentation Pathways:
  - The most common fragmentation for benzyl ethers is the cleavage of the C-O bond to form a stable benzyl cation. In this case, this would lead to the 4-chlorobenzyl cation at m/z 125 and 127.
  - Further fragmentation of the 4-chlorobenzyl cation can occur.
  - Cleavage of the benzyl C-O bond can also lead to a fragment corresponding to the benzaldehyde portion of the molecule.
  - The tropylium ion at m/z 91 is a common and stable fragment in the mass spectra of compounds containing a benzyl group.

## Conclusion

The comprehensive analysis of the predicted  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry data provides a detailed and scientifically robust spectroscopic profile of **2-[(4-Chlorobenzyl)oxy]benzaldehyde**. The characteristic signals in the NMR spectra, the specific absorption bands in the IR spectrum, and the distinct molecular ion and fragmentation patterns in the mass spectrum, when taken together, allow for the unambiguous confirmation of the

compound's structure. This guide serves as a valuable resource for researchers and professionals, ensuring the confident identification and quality assessment of this important synthetic intermediate.

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